

An In-depth Technical Guide to the Safety of 3,4-Diaminobenzenesulfonic Acid

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Compound of Interest

Compound Name: 3,4-Diaminobenzenesulfonic acid

Cat. No.: B1346913

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **3,4-Diaminobenzenesulfonic acid** (CAS No: 7474-78-4), structured to meet the needs of a professional scientific audience. The information is compiled from various safety data sheets and chemical databases.

Section 1: Chemical Identification

Identifier	Value
IUPAC Name	3,4-diaminobenzenesulfonic acid[1]
Synonyms	3,4-Diaminobenzenesulphonic acid, Benzenesulfonic acid, 3,4-diamino-[1][2]
CAS Number	7474-78-4[1][2][3][4][5][6]
Molecular Formula	C ₆ H ₈ N ₂ O ₃ S[1][2][3][7]
Molecular Weight	188.21 g/mol [1]
Physical State	Solid, white to light yellow crystalline powder[2] [4][7]


Section 2: Hazard Identification and GHS Classification

3,4-Diaminobenzenesulfonic acid is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.^[7]

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^[1] ^[7]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318/H319: Causes serious eye damage / Causes serious eye irritation ^[1] ^[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation ^[7]
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed ^[4]

Pictograms:

-  alt text

(Harmful/Irritant)

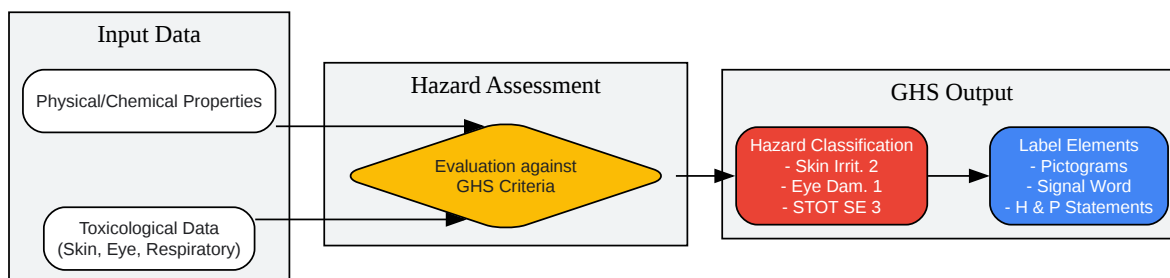
-  alt text

(Corrosion - for serious eye damage)

Signal Word: Warning or Danger^[1]^[7]

Logical Flow: GHS Hazard Classification

The classification process is based on evaluating the intrinsic properties of the substance against established criteria.



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Caption: Workflow for GHS hazard classification of a chemical substance.

Section 3: Physical and Chemical Properties

A summary of key physical and chemical data is presented below. Note that some values may vary between suppliers.

Property	Value	Source
Melting Point	-12 °C	[3][4][5]
Boiling Point	178-179 °C @ 3 mmHg	[3][4][5]
Density	1.611 g/cm ³	[3]
Solubility	Soluble in water	[2]
Stability	Stable under recommended storage temperatures and pressures.	[7]
Incompatible Materials	Strong oxidizing agents.	[7]
Hazardous Decomposition	Carbon oxides, Nitrogen oxides, Sulfur oxides.	[7]

Section 4: Toxicology and Exposure Effects

While specific LD50 or LC50 data for **3,4-Diaminobenzenesulfonic acid** is not readily available in the searched documents, the primary toxicological concerns are its irritant and corrosive effects.^[7]

- Skin Contact: Causes skin irritation, which may manifest as itching, scaling, redness, or blistering.^[7]
- Eye Contact: Causes serious eye irritation and potentially severe eye damage.^{[1][7]} Symptoms include redness, watering, and pain.^[7]
- Inhalation: May cause irritation to the respiratory system.^[7]
- Ingestion: Harmful if swallowed.^[4] May cause irritation of the gastrointestinal tract.

No data was found to indicate that the substance is carcinogenic, mutagenic, or a reproductive toxin.^[7]

Section 5: Experimental Protocols

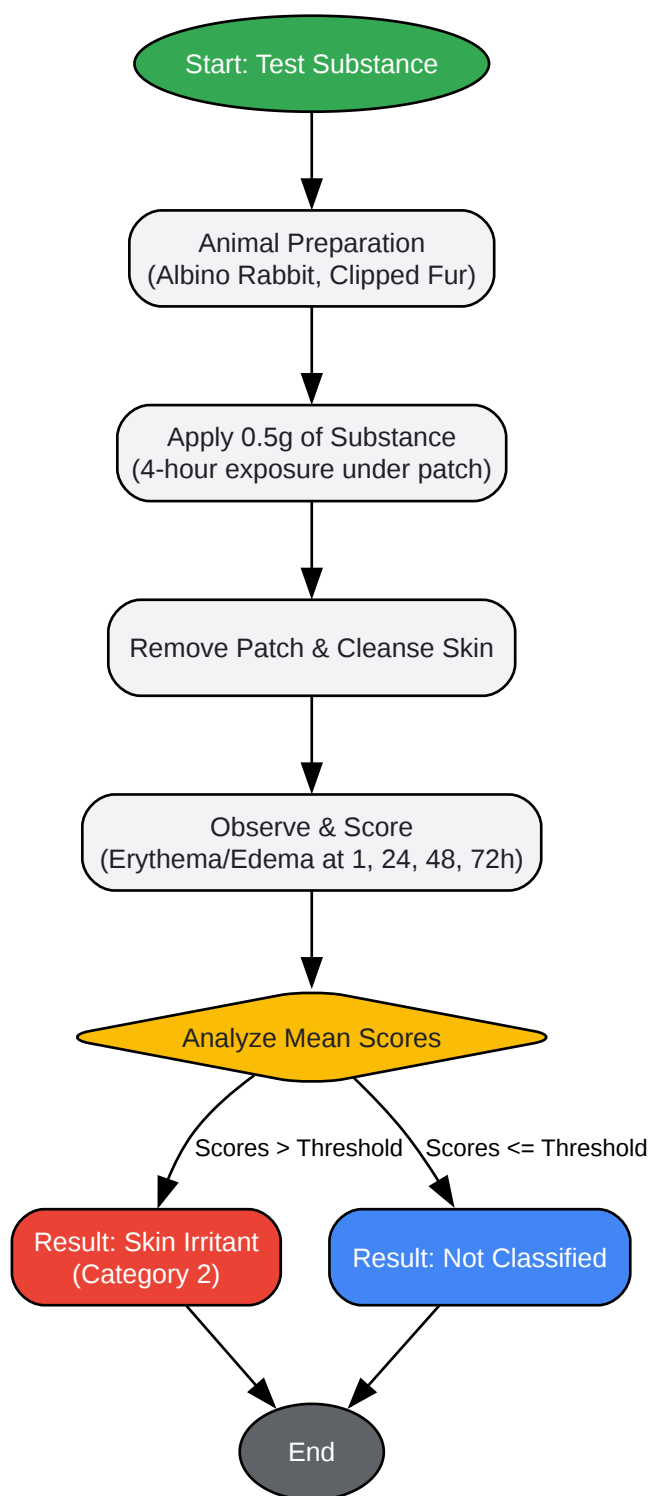
The hazard classifications are determined by standardized toxicological studies. While the specific study reports for this compound are not public, the methodologies follow established guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development).

Generalized Protocol: Acute Dermal Irritation/Corrosion (OECD 404)

- Objective: To assess the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.
- Test System: Healthy, young adult albino rabbits are typically used.
- Procedure:
 - A small area (approx. 6 cm²) of the animal's dorsal skin is clipped free of fur.

- 0.5 g of the solid test substance, moistened with a small amount of water, is applied to the test site under a gauze patch.
- The patch is secured with tape for a 4-hour exposure period.
- After exposure, the patch is removed, and the skin is gently cleansed.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. Scoring is done according to a standardized scale.
- Classification: The substance is classified as an irritant (Category 2) if the mean scores for erythema or edema exceed a specified threshold.

Workflow: Dermal Irritation Test



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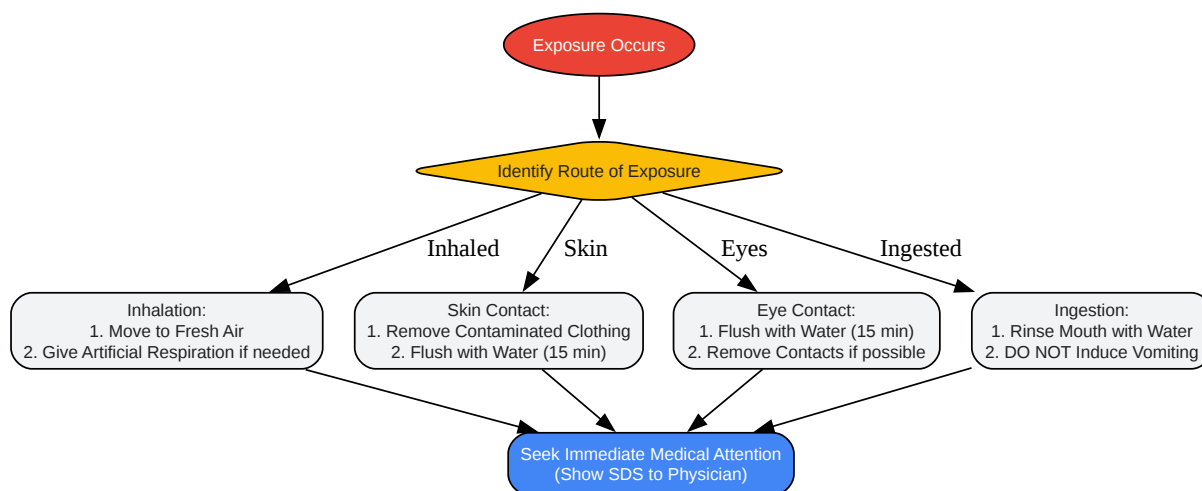
Caption: Generalized workflow for an OECD 404 dermal irritation study.

Section 6: First-Aid and Emergency Response

Immediate action is required in case of exposure. Always consult a physician and show them the Safety Data Sheet.[\[7\]](#)

Exposure Route	First-Aid Measure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical aid. [7]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing. Obtain medical aid. [7]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Seek immediate medical attention. [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Obtain medical aid immediately. [7]

Logical Flow: Emergency First-Aid Response



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Caption: Decision-making flowchart for first-aid response to chemical exposure.

Section 7: Handling, Storage, and Disposal

- Handling: Avoid contact with skin, eyes, and clothing.[7] Use only in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and eye/face protection.[7] Wash hands thoroughly after handling.[7]
- Storage: Store in a well-ventilated place with the container tightly closed.[7] Keep locked up. [7] Recommended storage is at 4°C, sealed, and away from moisture and light.[4][6]
- Disposal: Dispose of contents and container to an approved waste disposal plant, following local, state, and federal regulations.[7] Do not allow the product to enter drains or waterways. [7]

Section 8: Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Use water spray, dry chemical, carbon dioxide, or chemical foam.[7]
Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
[7]
- Accidental Release: Wear protective equipment and ensure adequate ventilation.[7] For small spills, sweep up, or absorb with inert material and place into a suitable disposal container.[7] Prevent entry into waterways and soil.[7]

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